

8-Azido-octanoyl-OSu safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Azido-octanoyl-OSu

Cat. No.: B15566161

[Get Quote](#)

An In-depth Technical Guide to **8-Azido-octanoyl-OSu**: Safety, Handling, and Application in Bioconjugation

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Azido-octanoyl-OSu, also known as N-Succinimidyl 8-azidooctanoate, is a bifunctional chemical reagent that serves as a valuable tool in chemical biology and drug development. It features two key functional groups: an N-hydroxysuccinimide (NHS) ester and a terminal azide group. The NHS ester allows for the covalent attachment of the 8-azido-octanoyl moiety to primary amines, such as the lysine residues on proteins, forming a stable amide bond. The terminal azide then acts as a bioorthogonal handle for "click chemistry" reactions, most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[1] This dual functionality enables a two-step approach for the labeling and modification of biomolecules.[1]

This guide provides a comprehensive overview of the chemical properties, safety and handling procedures, and a detailed experimental protocol for the use of **8-Azido-octanoyl-OSu** in protein labeling and subsequent click chemistry applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **8-Azido-octanoyl-OSu** and its corresponding carboxylic acid is presented below.

Property	8-Azido-octanoyl-OSu	8-Azido-octanoic Acid
Molecular Formula	C ₁₂ H ₁₈ N ₄ O ₄	C ₈ H ₁₅ N ₃ O ₂
Molecular Weight	282.30 g/mol [2]	185.23 g/mol [3]
CAS Number	2576471-56-0[1]	217180-76-2[3]
Appearance	Not specified (typically a solid)	Light yellow to yellow liquid[3]
Purity	Typically >95%	>95%[3]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF)	Not specified
Storage	Store at -20°C, protect from moisture	Store at 0-8°C[3]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **8-Azido-octanoyl-OSu** is not readily available, a comprehensive understanding of its potential hazards can be derived from the safety profiles of structurally related compounds, namely N-hydroxysuccinimide esters, organic azides, and the precursor 8-azido-octanoic acid.

Hazard Identification

Based on the components of the molecule, the following hazards should be considered:

- Skin and Eye Irritation: N-hydroxysuccinimide and its esters are known to cause skin and serious eye irritation.[4]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust or aerosol.[4]
- Toxicity: The precursor, 8-azido-octanoic acid, is classified as toxic if swallowed, in contact with skin, or if inhaled. It is also suspected of causing genetic defects.[3]
- Explosive Potential of Azides: While the risk is generally low for aliphatic azides in the absence of sensitizing agents (like heavy metals), organic azides as a class are considered potentially explosive and should be handled with care.

Recommended Safety Precautions

Precaution Category	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.[3]
Personal Protective Equipment (PPE)	- Eye Protection: Wear chemical safety goggles. [4] - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[4] - Skin and Body Protection: Wear a lab coat.[5]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[3]

Handling and Storage

- Handling: Avoid breathing dust, fumes, or vapors.[3] Avoid contact with skin and eyes.[5]
- Storage: Store in a tightly sealed container in a cool, dry place. For long-term storage, it is recommended to store at -20°C. Protect from moisture, as the NHS ester is susceptible to hydrolysis.

Spill and Disposal Procedures

- Spills: In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6] Do not dispose of down the drain.

Experimental Protocols

The following section details a general protocol for the labeling of a protein with **8-Azido-octanoyl-OSu**, followed by a click chemistry reaction to attach a reporter molecule.

Protein Labeling with 8-Azido-octanoyl-OSu

This protocol describes the covalent attachment of the 8-azido-octanoyl moiety to primary amines on a protein of interest.

Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4)
- **8-Azido-octanoyl-OSu**
- Anhydrous dimethyl sulfoxide (DMSO)
- Desalting column

Procedure:

- Prepare Protein Solution: Dissolve the protein of interest in a suitable buffer at a concentration of 1-10 mg/mL. The buffer should be free of primary amines (e.g., Tris).
- Prepare **8-Azido-octanoyl-OSu** Stock Solution: Immediately before use, prepare a 10 mM stock solution of **8-Azido-octanoyl-OSu** in anhydrous DMSO.
- Labeling Reaction:
 - Add a 10- to 20-fold molar excess of the **8-Azido-octanoyl-OSu** stock solution to the protein solution. The optimal molar excess may need to be determined empirically.
 - Incubate the reaction mixture at room temperature for 30-60 minutes with gentle stirring or rotation.
- Purification: Remove the excess, unreacted **8-Azido-octanoyl-OSu** and the N-hydroxysuccinimide byproduct using a desalting column equilibrated with the desired buffer for the next step.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the attachment of an alkyne-containing reporter molecule (e.g., a fluorescent dye or biotin) to the azide-labeled protein.

Materials:

- Azide-labeled protein
- Alkyne-containing reporter molecule
- Copper(II) sulfate (CuSO_4)
- Reducing agent (e.g., sodium ascorbate)
- Copper-chelating ligand (e.g., THPTA or TBTA)
- DMSO

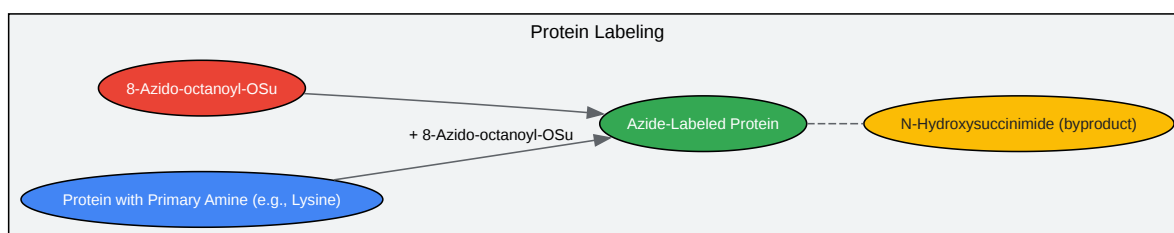
Procedure:

- Prepare Reagents:
 - Prepare a 10 mM stock solution of the alkyne-reporter in DMSO.
 - Prepare a 50 mM stock solution of CuSO_4 in water.
 - Prepare a 100 mM stock solution of sodium ascorbate in water (prepare fresh).
 - Prepare a 50 mM stock solution of the copper ligand in DMSO or water.
- Click Reaction:
 - In a microcentrifuge tube, combine the azide-labeled protein (final concentration ~1 mg/mL) and the alkyne-reporter (2- to 5-fold molar excess over the protein).
 - Add the copper ligand to a final concentration of 1 mM.
 - In a separate tube, premix the CuSO_4 (to a final concentration of 1 mM) and sodium ascorbate (to a final concentration of 5 mM).
 - Add the CuSO_4 /ascorbate mixture to the protein solution to initiate the reaction.
 - Incubate at room temperature for 1 hour.

- Purification: Purify the labeled protein from the reaction components using a desalting column or dialysis.

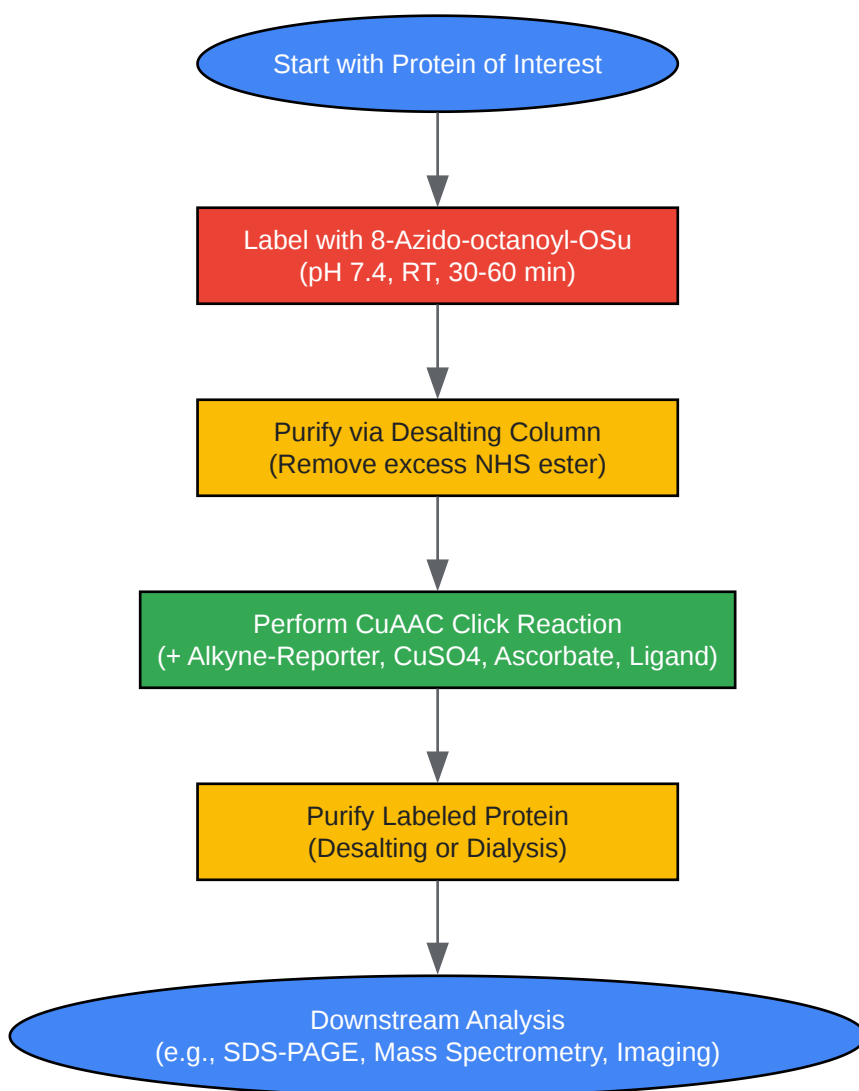
Visualizations

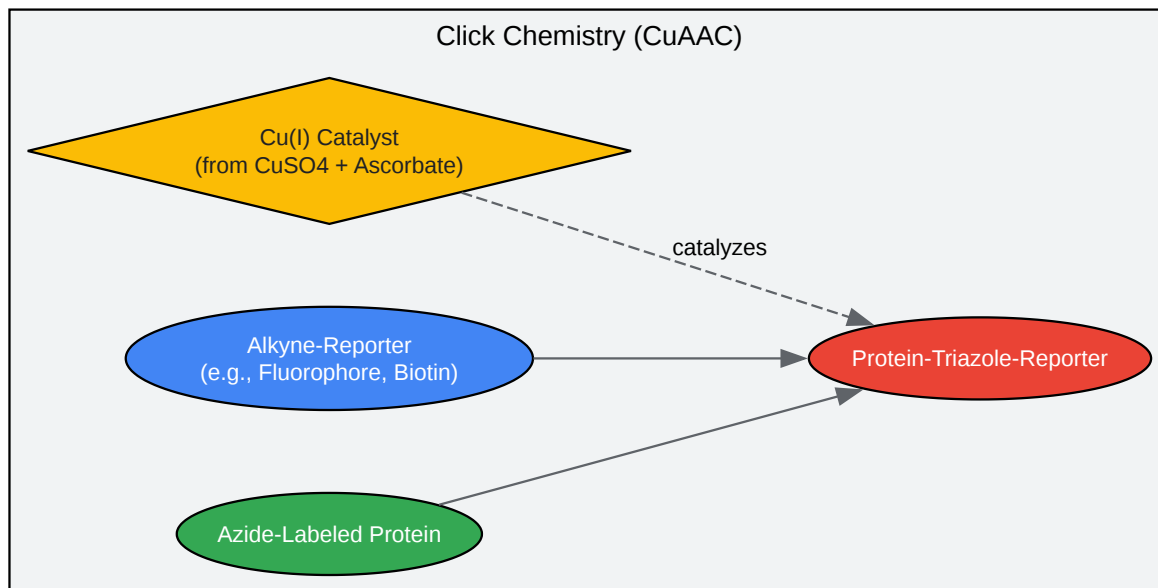
The following diagrams illustrate the key chemical transformation and a generalized experimental workflow for the use of **8-Azido-octanoyl-OSu**.



[Click to download full resolution via product page](#)

Caption: Reaction of **8-Azido-octanoyl-OSu** with a primary amine on a protein.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. media.iris-biotech.de [media.iris-biotech.de]
- 3. 8-Azido-octanoic acid 95% | CAS: 217180-76-2 | AChemBlock [achemblock.com]
- 4. fishersci.be [fishersci.be]
- 5. lgcstandards.com [lgcstandards.com]
- 6. adminfinance.okstate.edu [adminfinance.okstate.edu]
- To cite this document: BenchChem. [8-Azido-octanoyl-OSu safety and handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15566161#8-azido-octanoyl-osu-safety-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com